

health and safety information for p-anisaldehyde

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Compound of Interest

Compound Name: 4-Methoxybenzaldehyde

Cat. No.: B044291

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An In-depth Technical Guide to the Health and Safety of p-Anisaldehyde

This guide provides comprehensive health and safety information for p-anisaldehyde (**4-methoxybenzaldehyde**), tailored for researchers, scientists, and professionals in drug development. The following sections detail toxicological, physical, and chemical properties, as well as protocols for safe handling, storage, and emergency procedures.

Hazard Identification and Classification

p-Anisaldehyde is classified under the Globally Harmonized System (GHS) with specific health and environmental warnings. It is crucial to understand these hazards before handling the substance.

- GHS Classification: Reproductive toxicity (Category 2), Short-term (acute) aquatic hazard (Category 3), Long-term (chronic) aquatic hazard (Category 3).
- Signal Word: Warning.^[1]
- Primary Health Hazards:
 - May cause irritation to the skin, eyes, and respiratory tract.^{[2][3][4]}
 - Harmful if swallowed.^{[2][5]}
 - Suspected of damaging fertility or the unborn child.
 - Prolonged contact may lead to dryness of the skin.^[6]

- Chronic exposure may potentially lead to liver, kidney, and blood effects, and exposure to high concentrations could cause central nervous system depression.[2]

Hazard and Precautionary Statements:

- H361: Suspected of damaging fertility or the unborn child.
- H412: Harmful to aquatic life with long-lasting effects.[6]
- P201 & P202: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.
- P273: Avoid release to the environment.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P308 + P313: IF exposed or concerned: Get medical advice/attention.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.[6]

Toxicological Information

Toxicological data is critical for risk assessment in a laboratory setting. The following tables summarize the available quantitative data for p-anisaldehyde.

Table 1: Acute Toxicity Data

Test Type	Species	Route	Value	Reference
LD50	Rat	Oral	1510 mg/kg	[2][3][7]
LD50	Rat	Oral	> 2000 mg/kg	[8]
LD50	Mouse	Oral	1859 mg/kg	[2][3]
LD50	Rabbit	Dermal	> 5 gm/kg	[2][3][8]
LC50	Rat	Inhalation	> 0.32 mg/l (7h)	[8]

Table 2: Skin and Eye Irritation Data

Test Type	Species	Route	Results	Reference
Draize Test	Rabbit	Skin	500 mg/24H Moderate	[2][3]

Experimental Protocols Cited

The toxicological data presented are based on standardized testing protocols. While the source documents do not provide exhaustive details of the experiments, the general methodologies are well-established.

- **LD50 (Median Lethal Dose) Test:** This protocol is used to determine the acute toxicity of a substance. In a typical oral LD50 test, the substance is administered in increasing doses to a group of laboratory animals (e.g., rats, mice). The primary endpoint is to find the single dose that causes death in 50% of the test animal population within a specified timeframe.
- **Draize Test:** This is an acute toxicity test used to assess the irritation potential of a substance on skin or eyes. For a skin irritation test, the substance is applied to a shaved patch of skin on a conscious animal (typically a rabbit) and covered.[2][3] The site is monitored for signs of irritation, such as erythema (redness) and edema (swelling), over a period of several days. The severity of the reaction is scored at specific intervals.

Physical and Chemical Properties

Understanding the physical and chemical properties of p-anisaldehyde is essential for safe handling and storage.

Table 3: Physicochemical Properties of p-Anisaldehyde

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₂	[1][6][9]
Molecular Weight	136.15 g/mol	[7][9][10]
Appearance	Colorless to pale yellow liquid	[3][6][11]
Odor	Sweet, floral, hawthorn-like	[1][6][9][11]
Boiling Point	248 - 250 °C	[1][6][7]
Melting Point	-1 °C	[1][5][9]
Flash Point	108 - 116 °C (Closed Cup)	[2][6][9][10]
Density	1.119 - 1.121 g/cm ³ at 25 °C	[9][10]
Solubility	Soluble in ethanol, ether; slightly soluble in water (0.2 - 0.3 g/L)	[5][7][10]
Vapor Pressure	0.0249 - 0.0329 mmHg at 25 °C	[5][9][12]
Vapor Density	4.7 (Air = 1.0)	[9][10]
Autoignition Temperature	225 °C	[2][3][10]
log Pow (Partition Coefficient)	1.56 - 1.76	[9][10]

Safe Handling, Storage, and Exposure Controls

Adherence to strict safety protocols is mandatory when working with p-anisaldehyde.

Handling

- Read and understand all safety precautions before use.[6]
- Use only in a well-ventilated area or under a chemical fume hood.[2][8][13]
- Avoid contact with skin, eyes, and clothing.[4][13]

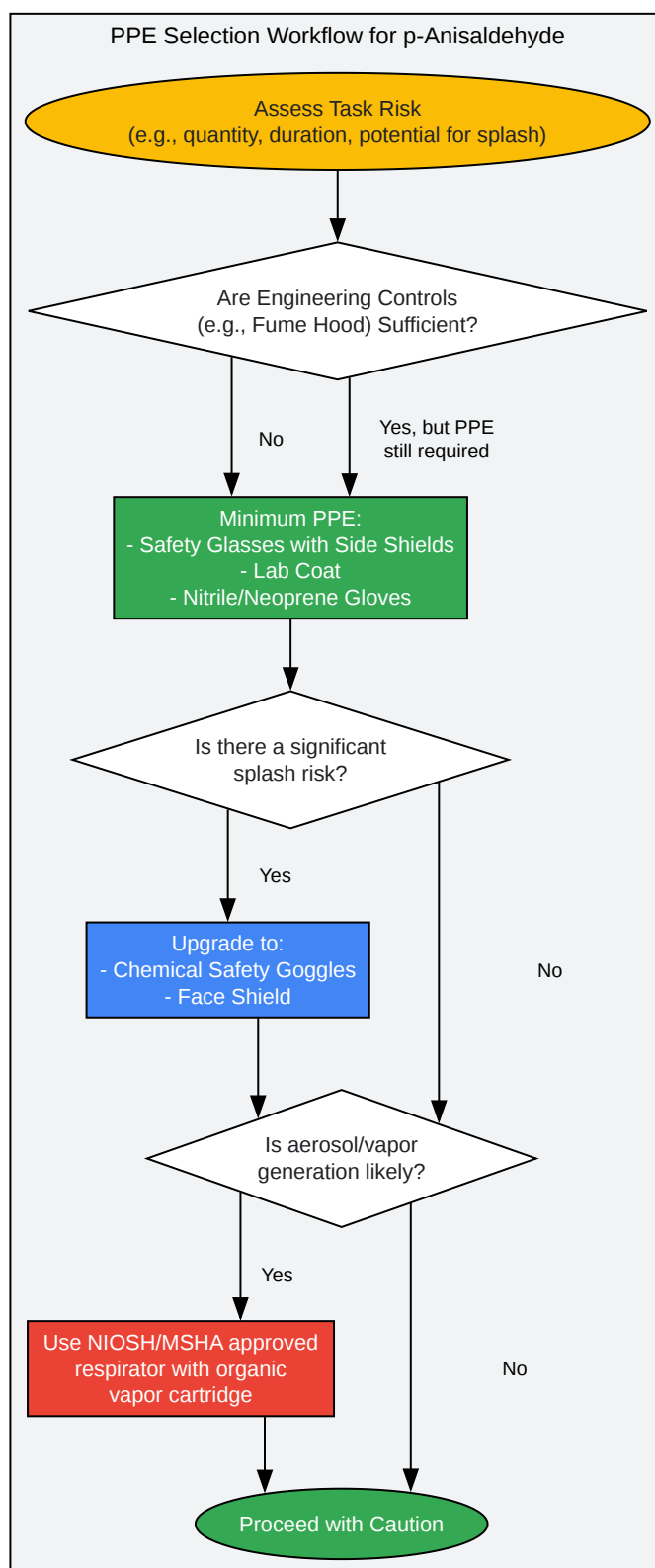
- Do not ingest or inhale vapors or mists.[2]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[6][8][14]
- Keep away from food, drink, and animal feeding stuffs.[6]
- Handle containers carefully to prevent spills.[6]

Storage

- Store in a cool, dry, and well-ventilated place.[6][8][10]
- Keep the container tightly closed when not in use.[6][10][15]
- Protect from heat, ignition sources, direct sunlight, and air exposure.[3][4][10][14] Prolonged exposure to air can cause degradation.[3][4]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[10][15]
- The storage area should have a leak-tight and non-absorbent floor.[6]

Exposure Controls and Personal Protection

- Engineering Controls: Facilities must be equipped with adequate ventilation, such as local exhaust ventilation or process enclosures, to minimize worker exposure.[2][6] Eyewash stations and safety showers must be readily accessible and close to the workstation.[2][4][10]
- Personal Protective Equipment (PPE): The selection of PPE depends on a thorough risk assessment of the specific laboratory procedure.



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Workflow for selecting appropriate PPE for handling p-anisaldehyde.

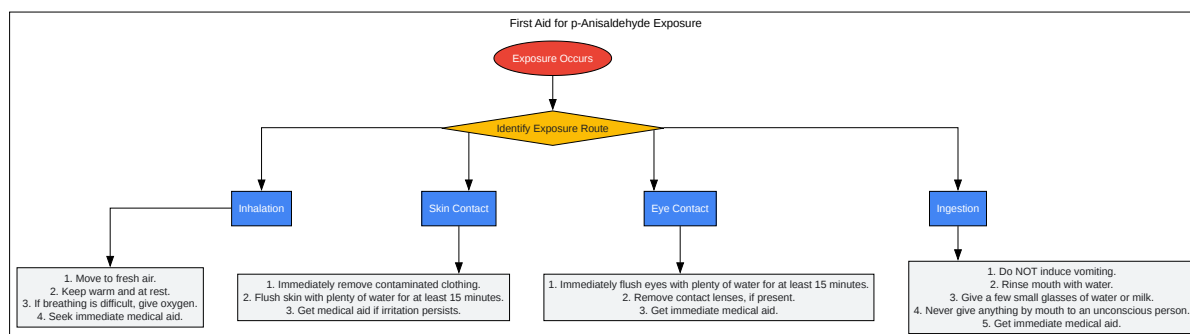
- Eye/Face Protection: Wear chemical safety goggles or a face shield where splashing is possible, compliant with OSHA 1910.133 or European Standard EN166.[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile, neoprene) and clean, body-covering clothing or a lab coat to prevent skin exposure.[\[2\]](#)[\[10\]](#)[\[13\]](#)
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge.[\[4\]](#)[\[10\]](#)[\[13\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

The following diagram outlines the initial steps for responding to an exposure event. Always seek medical attention following any significant exposure.



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Decision-making workflow for first aid response to p-anisaldehyde exposure.

- Inhalation: Remove the affected person to fresh air and keep them warm and at rest in a comfortable breathing position.[2][6] If breathing is difficult, trained personnel may administer oxygen.[2] Seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing.[2] Flush the skin with plenty of water for at least 15 minutes.[2][13] Get medical attention if irritation develops or persists.[3][13]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][13] Remove any contact lenses if it is safe to do so.[6] Seek immediate medical attention.[2][13]

- Ingestion: Do NOT induce vomiting.[2][3] Rinse the mouth thoroughly with water.[6] If the person is conscious, give a few small glasses of water or milk to drink.[6] Never give anything by mouth to an unconscious person.[3][6] Seek immediate medical attention.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water fog/spray.[6][8][10][13]
- Unsuitable Extinguishing Media: Do not use a water jet, as it may spread the fire.[6]
- Specific Hazards: The product is not flammable but is combustible.[6][15] Containers may burst or explode if heated due to pressure build-up.[6] Thermal decomposition can release irritating and harmful gases, including carbon monoxide (CO) and carbon dioxide (CO₂).[3][10]
- Protective Equipment: Firefighters should wear full protective clothing and a positive-pressure self-contained breathing apparatus (SCBA).[2][6][13]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[6] Wear appropriate personal protective equipment as described in Section 5.[2][13] Ventilate the area of the spill.[13]
- Environmental Precautions: Prevent the substance from entering drains, sewers, or watercourses.[2][6] Inform relevant authorities if significant environmental contamination occurs.[6]
- Cleanup Methods:
 - Contain the spill using an inert, non-combustible absorbent material like sand, earth, or vermiculite.[3][6][16]
 - Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[13][16]
 - Clean the contaminated area thoroughly with water.[6]

- Dispose of waste in accordance with local, state, and federal regulations.[2][6]

Stability and Reactivity

- Reactivity: The product is not considered to be reactive under normal conditions.[8]
- Chemical Stability: Stable under recommended storage conditions.[8][10][12] It is sensitive to air and may discolor upon storage.[3][7][10]
- Possibility of Hazardous Reactions: No hazardous reactions are known under normal processing.[8][10]
- Conditions to Avoid: Excess heat, sources of ignition, and prolonged exposure to air and light.[3][4][10]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[3][10][12]
- Hazardous Decomposition Products: Thermal decomposition or combustion will produce harmful gases, primarily carbon monoxide and carbon dioxide.[3][9][10]

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